

# Application Note: Ultrasound-Assisted Extraction of Calendoflavobioside 5-O-glucoside

Author: BenchChem Technical Support Team. Date: December 2025



#### Introduction

Calendoflavobioside 5-O-glucoside is a flavonoid glycoside found in Calendula officinalis (pot marigold), a plant known for its various bioactive compounds, including flavonoids, which possess anti-inflammatory, astringent, antifungal, and antiseptic properties.[1] Ultrasound-assisted extraction (UAE) is a modern and efficient technique for extracting bioactive compounds from plant materials. It offers several advantages over conventional methods, such as reduced extraction time, lower solvent consumption, and increased extraction yield.[2][3] This application note provides a detailed protocol for the ultrasound-assisted extraction of Calendoflavobioside 5-O-glucoside from Calendula officinalis flowers.

Principle of Ultrasound-Assisted Extraction

Ultrasound-assisted extraction utilizes acoustic cavitation to disrupt plant cell walls, facilitating the release of intracellular contents into the solvent. The collapse of cavitation bubbles near the cell surfaces creates microjets and shockwaves that enhance mass transfer and solvent penetration, thereby improving the extraction efficiency of the target compounds.[4][5]

### **Experimental Protocol**

- 1. Materials and Reagents
- Dried Calendula officinalis flower petals



- Ethanol (various concentrations, e.g., 40-80%)[1]
- Deionized water
- Reference standard of Calendoflavobioside 5-O-glucoside (for analytical purposes)
- HPLC grade solvents (for analysis)
- 2. Equipment
- Ultrasonic bath or probe system with temperature and power control[1][2]
- Grinder or mill
- Analytical balance
- · Beakers and flasks
- Filtration apparatus (e.g., vacuum filtration with Whatman filter paper)[6]
- Rotary evaporator
- High-Performance Liquid Chromatography (HPLC) system for quantification[7][8]
- 3. Sample Preparation
- Dry the Calendula officinalis flower petals at a controlled temperature (e.g., 40-50°C) to a constant weight.
- Grind the dried petals into a fine powder using a grinder or mill to increase the surface area for extraction.
- 4. Ultrasound-Assisted Extraction Procedure
- Weigh a specific amount of the powdered plant material (e.g., 1 gram).
- Place the powder in an extraction vessel (e.g., a flask or beaker).
- Add the extraction solvent (e.g., ethanol-water mixture) at a defined solid-to-liquid ratio.



- Place the extraction vessel in the ultrasonic bath or immerse the ultrasonic probe into the mixture.
- Set the extraction parameters:
  - Ultrasonic Power/Frequency: e.g., 150 W, 40 kHz[1]
  - Temperature: e.g., 64.2°C[1]
  - Extraction Time: e.g., 29 minutes[1]
- After sonication, separate the extract from the solid residue by filtration.
- The collected extract can be concentrated using a rotary evaporator if necessary.
- Store the final extract at a low temperature (e.g., 4°C) for further analysis.
- 5. Quantification of Calendoflavobioside 5-O-glucoside

The concentration of **Calendoflavobioside 5-O-glucoside** in the extract can be determined using High-Performance Liquid Chromatography (HPLC).

- Mobile Phase: A gradient of solvents such as acetonitrile and water with an acidic modifier (e.g., formic acid) is typically used for the separation of flavonoid glycosides.
- Column: A C18 reversed-phase column is commonly employed.
- Detection: UV detection at a wavelength corresponding to the maximum absorbance of the flavonoid glycoside (typically between 280 and 370 nm).
- Quantification: A calibration curve is generated using a reference standard of Calendoflavobioside 5-O-glucoside to quantify the amount in the extract.

## Data Presentation: Optimized UAE Parameters for Flavonoid Extraction

The following table summarizes optimized conditions for the ultrasound-assisted extraction of flavonoids from various plant sources, which can serve as a starting point for the specific



extraction of Calendoflavobioside 5-O-glucoside from Calendula officinalis.

Parameter	Calendula officinalis (Total Flavonoids)[1]	Eucommia ulmoides (Flavonoids)[4]	Lactuca indica (Flavonoids)[9]	Andrographis echioides (Flavonoids)[2]
Solvent	39.6% Ethanol	70% Ethanol	58.86% Ethanol	77% Ethanol
Temperature (°C)	64.2	Not specified	Not specified	Room Temperature
Time (min)	29	25	30	41
Solid-to-Liquid Ratio	1:20 g/mL	1:30 g/mL	1:24.76 mL/g	1:35 mL/g
Ultrasonic Power (W)	150	250	411.43	230
Frequency (kHz)	40	Not specified	Not specified	40
Yield	220.2 mg/100g d.w.	169.3 mg/g	48.01 mg/g	10.91 mg CE/g

## **Experimental Workflow Diagram**



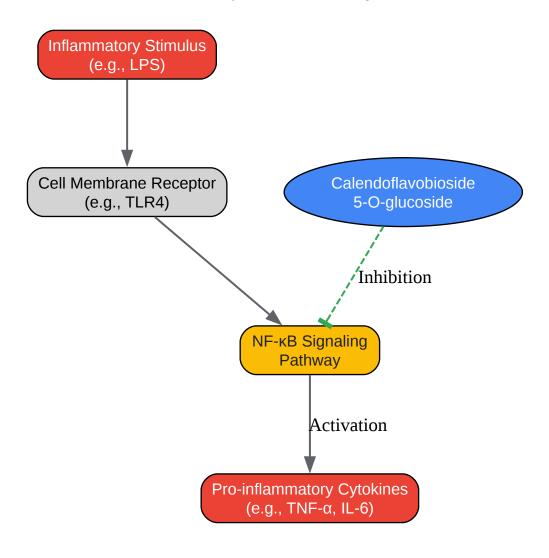
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Caption: Workflow for Ultrasound-Assisted Extraction and Analysis.

### **Signaling Pathway Diagram (Illustrative)**



While a specific signaling pathway for **Calendoflavobioside 5-O-glucoside** is not detailed in the provided context, the following diagram illustrates a general anti-inflammatory pathway that flavonoids are often involved in, for conceptual understanding.



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Caption: General Anti-inflammatory Pathway of Flavonoids.

#### Conclusion

Ultrasound-assisted extraction is a highly effective method for obtaining **Calendoflavobioside 5-O-glucoside** from Calendula officinalis. The optimized parameters derived from studies on total flavonoid extraction from this plant provide a robust starting point for developing a specific and efficient protocol. This advanced extraction technique, coupled with precise analytical



methods like HPLC, is crucial for the research and development of new drugs and functional ingredients based on this bioactive compound.

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- To cite this document: BenchChem. [Application Note: Ultrasound-Assisted Extraction of Calendoflavobioside 5-O-glucoside]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12362513#protocol-for-ultrasound-assisted-extraction-of-calendoflavobioside-5-o-glucoside]

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